

Methyl 6-bromohexanoate molecular weight and formula

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Compound of Interest

Compound Name: **Methyl 6-bromohexanoate**

Cat. No.: **B076898**

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An In-depth Technical Guide to **Methyl 6-bromohexanoate**

This guide provides a comprehensive overview of the chemical and physical properties of **methyl 6-bromohexanoate**, tailored for researchers, scientists, and professionals in the field of drug development.

Chemical Identity and Properties

Methyl 6-bromohexanoate is a halogenated fatty acid ester. It is a valuable building block in organic synthesis, particularly in the pharmaceutical industry for the development of novel therapeutic agents.

Quantitative Data Summary

The key quantitative properties of **methyl 6-bromohexanoate** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C7H13BrO2	[1] [2] [3] [4] [5]
Molecular Weight	209.08 g/mol	[1] [2] [3] [4] [5]
CAS Number	14273-90-6	[2] [3] [4] [5]
Appearance	Clear colorless to pale yellow liquid	[3] [6]
Density	1.316 g/mL	[3]
Boiling Point	150°C at 50 mmHg	[3] [6]
Flash Point	106.8 °C	[3] [6]
Refractive Index	1.459 - 1.465	[3] [5]

Experimental Protocols

A representative method for the synthesis of **methyl 6-bromohexanoate** is the Fischer esterification of 6-bromohexanoic acid.

Synthesis of Methyl 6-bromohexanoate

Objective: To synthesize **methyl 6-bromohexanoate** from 6-bromohexanoic acid and methanol using an acid catalyst.

Materials:

- 6-bromohexanoic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)

- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

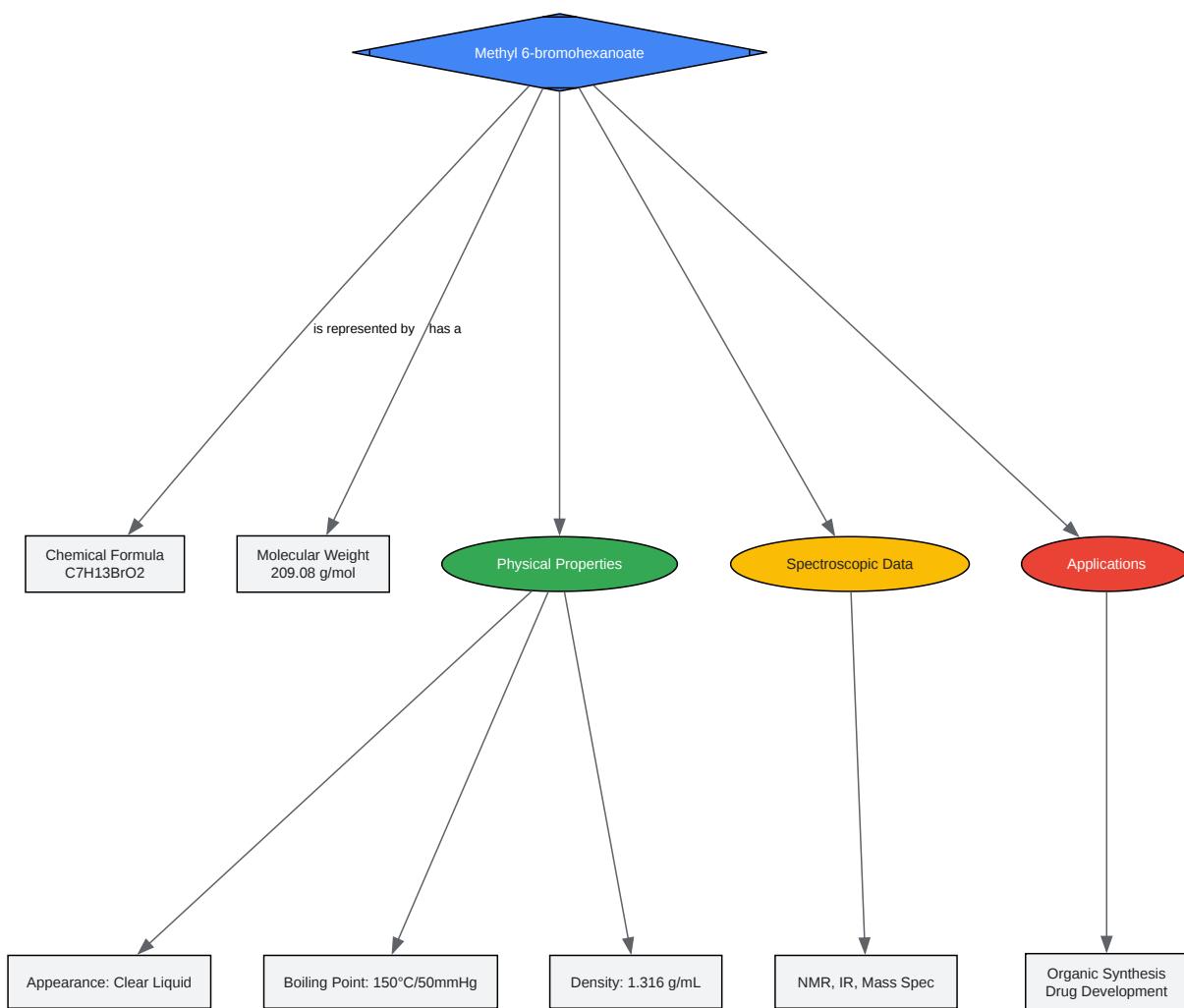
Procedure:

- In a round-bottom flask, dissolve 6-bromohexanoic acid in an excess of anhydrous methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Attach a reflux condenser and heat the mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol using a rotary evaporator.
- Dissolve the residue in a suitable organic solvent, such as diethyl ether.
- Transfer the solution to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude **methyl 6-bromohexanoate**.
- The crude product can be further purified by vacuum distillation.

Logical Relationship of Compound Information

The following diagram illustrates the logical flow from the compound's name to its detailed chemical and physical properties.

Methyl 6-bromohexanoate: From Name to Properties



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Caption: Logical flow of **Methyl 6-bromohexanoate** information.

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